

# Technical Guide: Physicochemical Characterization of 4-tert-Butylbenzenesulfonyl Chloride

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## Compound of Interest

Compound Name: 4-tert-Butylbenzenesulfonyl chloride

Cat. No.: B083295

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Audience: Researchers, Scientists, and Drug Development Professionals

Core Subject: Melting Point Determination of **4-tert-Butylbenzenesulfonyl Chloride**

## Abstract

**4-tert-Butylbenzenesulfonyl chloride** (CAS No. 15084-51-2) is a vital intermediate in organic and medicinal chemistry, notably in the synthesis of sulfonamide-based therapeutic agents.<sup>[1]</sup> Its physical properties, particularly the melting point, are critical indicators of purity and are essential for process control in drug development and manufacturing. This document provides a comprehensive overview of the melting point of **4-tert-Butylbenzenesulfonyl chloride**, detailed experimental protocols for its determination, and a summary of its synthesis pathway.

## Physicochemical Data

**4-tert-Butylbenzenesulfonyl chloride** is a white to off-white crystalline solid at room temperature.<sup>[1]</sup> Its key identifiers and physical properties are summarized below.

Table 1: Physical and Chemical Properties of **4-tert-Butylbenzenesulfonyl Chloride**

Property	Value	Source(s)
IUPAC Name	4-tert-butylbenzene-1-sulfonyl chloride	[2]
CAS Number	15084-51-2	[2]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> ClO <sub>2</sub> S	[2]
Molecular Weight	232.73 g/mol	
Appearance	White to cream crystals or powder	[1][2]
Melting Point	78-81 °C	[3]
78.0-85.0 °C	[2]	

## Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid is a key determinant of its purity.[4] A pure substance typically exhibits a sharp melting point range of 0.5-1.0°C. Impurities tend to depress and broaden this range.[5] The following protocol outlines the standard capillary method for determining the melting point of **4-tert-Butylbenzenesulfonyl chloride** using a digital melting point apparatus.

### 3.1 Materials and Equipment

- **4-tert-Butylbenzenesulfonyl chloride** sample
- Melting point capillary tubes (sealed at one end)
- Digital melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle
- Spatula
- Watch glass

### 3.2 Sample Preparation

- Ensure the **4-tert-Butylbenzenesulfonyl chloride** sample is completely dry and in a fine, powdered form to ensure efficient and uniform heat transfer.[\[4\]](#)
- If the sample consists of coarse crystals, gently grind a small amount into a fine powder using a clean, dry mortar and pestle.[\[4\]](#)
- Place a small amount of the powdered sample onto a watch glass.

### 3.3 Capillary Tube Loading

- Press the open end of a capillary tube gently into the powdered sample on the watch glass. A small amount of the solid will enter the tube.
- Invert the tube and tap the sealed end gently on a hard surface to cause the powder to fall to the bottom.[\[5\]](#)[\[6\]](#)
- Repeat until the sample is tightly packed to a height of approximately 1-2 mm.[\[5\]](#)[\[6\]](#)

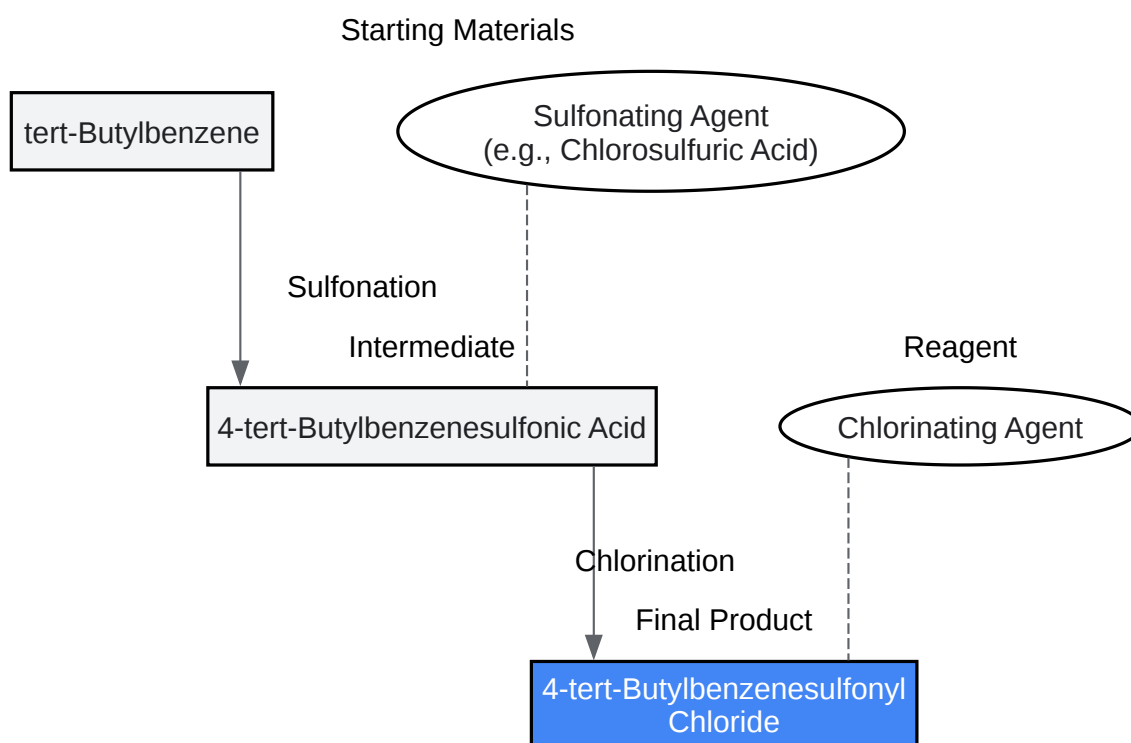
### 3.4 Measurement Procedure

- Initial Rapid Determination (Optional): To find an approximate melting range, set the apparatus to a rapid heating rate (e.g., 10-20°C per minute) and record the temperature range at which the sample melts.[\[7\]](#) This provides a target for the more precise measurement.
- Precise Determination:
  - Allow the apparatus to cool to at least 20°C below the approximate melting point observed.
  - Place the loaded capillary tube into the sample holder of the apparatus.[\[7\]](#)
  - Set the heating rate to a slow, constant rate, typically 1-2°C per minute, to ensure thermal equilibrium.[\[5\]](#)
  - Observe the sample closely through the magnifying lens.

- Record the temperature ( $T_1$ ) at which the first drop of liquid appears.
- Record the temperature ( $T_2$ ) at which the last crystal of the solid completely melts.
- The melting point is reported as the range from  $T_1$  to  $T_2$ .
- Perform at least two careful determinations to ensure consistency and accuracy.

## Synthesis Pathway Overview

**4-tert-Butylbenzenesulfonyl chloride** is synthesized via a two-step process starting from tert-butylbenzene. The workflow involves sulfonation followed by chlorination.



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Caption: Synthesis of **4-tert-Butylbenzenesulfonyl Chloride**.

This synthetic route first involves the sulfonation of tert-butylbenzene to produce 4-tert-butylbenzenesulfonic acid.[8][9] This intermediate is then treated with a chlorinating agent to yield the final product, **4-tert-butylbenzenesulfonyl chloride**. [8] This compound serves as a key precursor for creating sulfonamides, a class of compounds with significant pharmaceutical applications, including the synthesis of the endothelin receptor antagonist Bosentan.[10][11]

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 4-tert-Butylbenzenesulfonyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083295#4-tert-butylbenzenesulfonyl-chloride-melting-point]

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